

# Dealing with data gaps and artifacts in Hubble Space Telescope images.

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## Hubble Space Telescope Imaging: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing common data gaps and artifacts in Hubble Space Telescope (HST) images.

### Troubleshooting Guides

This section offers step-by-step solutions to specific problems encountered during the analysis of HST data.

Problem: My image is contaminated with bright streaks and spots.

Q: How can I identify and remove cosmic rays from my HST images?

A: Cosmic rays are high-energy particles that strike the telescope's detectors, creating spurious bright pixels or streaks in the images.<sup>[1][2]</sup> For a typical 30-minute exposure with Hubble, cosmic rays can affect as much as 5% of the image area.<sup>[1]</sup>

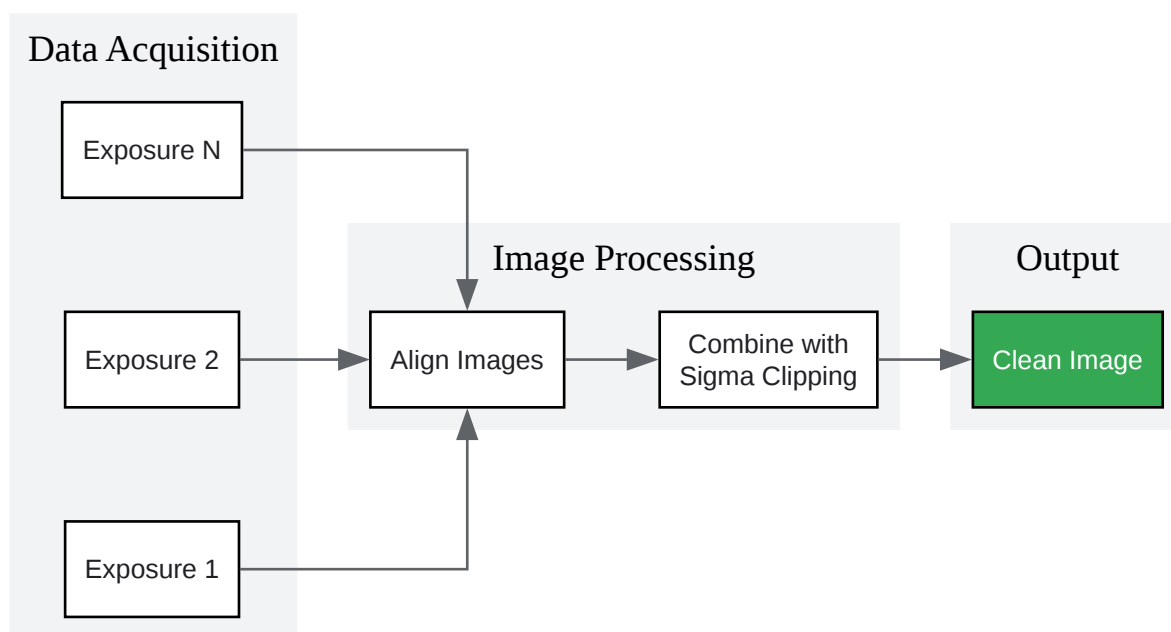
Identification: Cosmic rays typically appear as sharp, isolated bright pixels or linear streaks that are not aligned with the telescope's diffraction spikes.<sup>[1]</sup> They are random events and will appear in different locations on different exposures of the same target.<sup>[3]</sup>

Solution: The most effective method for removing cosmic rays is to combine multiple dithered exposures of the same astronomical target. Dithering involves slightly shifting the telescope's pointing between exposures.<sup>[4]</sup> This ensures that a cosmic ray hit on one image will not be in the same location on subsequent images.

#### Experimental Protocol: Cosmic Ray Removal using Dithering and Image Combination

- **Acquire Dithered Exposures:** Obtain multiple exposures of your target, with small, sub-pixel shifts in the telescope's pointing for each frame.
- **Image Alignment:** Align the dithered images to a common reference frame based on the positions of stars or other celestial objects.
- **Pixel Rejection:** Use a statistical method, such as sigma clipping, to combine the aligned images. This process identifies and rejects outlier pixel values, such as those caused by cosmic rays.<sup>[3]</sup> Software packages like STSDAS and AstroPy offer tools for this purpose.<sup>[5]</sup> A common technique is the LACosmic algorithm, which identifies cosmic rays by their sharp edges.<sup>[1][3]</sup>
- **Generate Clean Image:** The result is a single, deeper image with a higher signal-to-noise ratio and with cosmic rays and other transient artifacts removed.

#### Workflow for Cosmic Ray Removal:



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*Workflow for removing cosmic rays from HST images.*

Problem: My image has persistent bright pixels at the same location in all exposures.

Q: How do I handle hot or warm pixels in my data?

A: Hot and warm pixels are detector defects that have a higher than normal dark current, causing them to appear consistently bright in images.<sup>[6]</sup> Their number increases over time due to radiation damage in orbit.<sup>[6]</sup>

Identification: These pixels will appear at fixed locations in all your images taken with the same detector, distinguishing them from random cosmic rays. They are identified in dark frames and flagged in data quality files.<sup>[6]</sup><sup>[7]</sup>

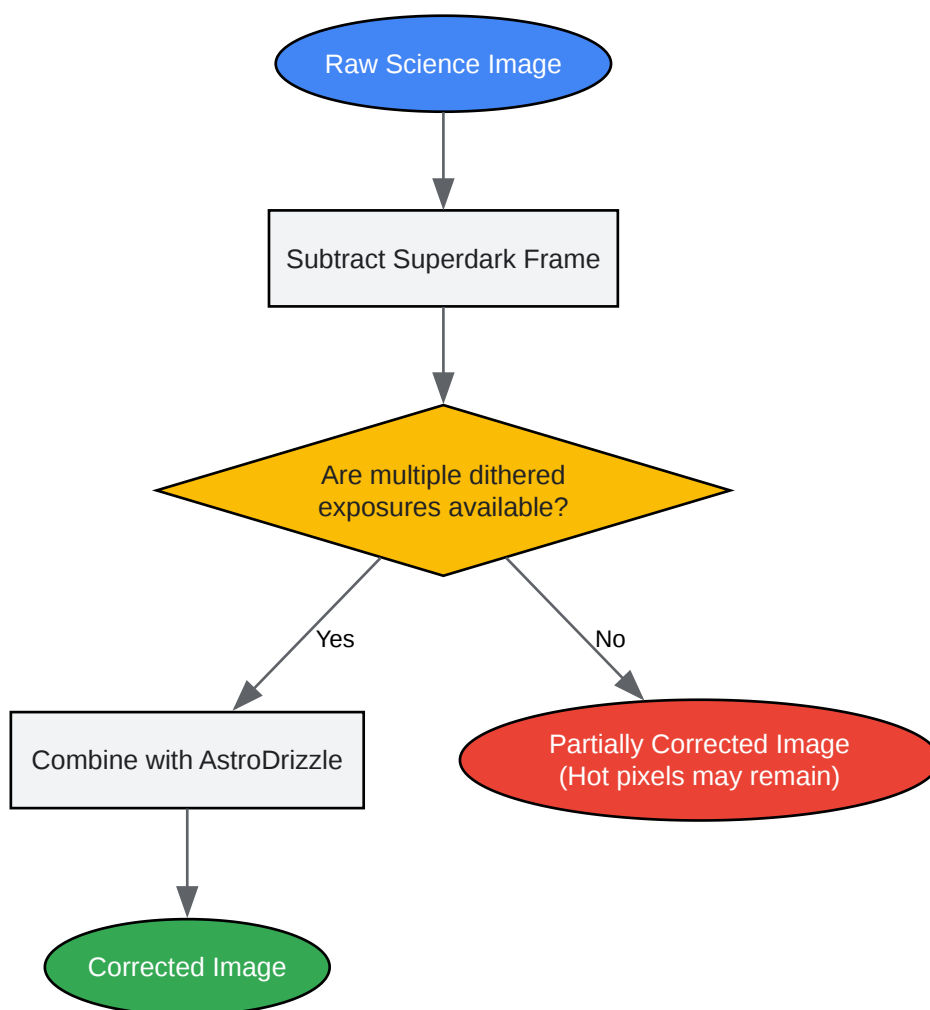
Solution: The primary method for dealing with hot pixels is through proper calibration with up-to-date dark frames and by using a dithering observation strategy.

Experimental Protocol: Mitigating Hot Pixels

- **Dark Frame Subtraction:** The standard HST data processing pipeline subtracts a master dark frame from the science image. This removes the majority of the signal from hot pixels. It is crucial to use the most recent and appropriate "superdark" reference file for your observation dates, as the population of hot pixels changes over time and with detector annealing.[6]
- **Dithering:** By taking multiple dithered exposures, the astronomical target is shifted on the detector, while the hot pixels remain in the same position.
- **Image Combination (Drizzling):** The AstroDrizzle software package can be used to combine the dithered images.[8] This process can identify and reject the stationary hot pixels, similar to how cosmic rays are removed. The "drizzle" algorithm was specifically developed to combine undersampled, dithered HST images.[9][10]

Artifact	Appearance	Behavior Across Multiple Exposures	Primary Correction Method
Cosmic Ray	Sharp, bright pixels or streaks	Random locations	Dithering and sigma clipping
Hot/Warm Pixel	Consistently bright pixel	Fixed location	Dark frame subtraction and dithering

Logical Flow for Hot Pixel Correction:



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*Decision process for correcting hot pixels in HST data.*

## Frequently Asked Questions (FAQs)

Q: I see a long, straight line across my image. What is it and how can I remove it?

A: This is likely a trail from an artificial satellite orbiting Earth.<sup>[11][12]</sup> While they can be visually distracting, a typical satellite trail is thin and affects less than 0.5% of a single Hubble exposure.<sup>[11][12]</sup> Because standard observing practice involves taking multiple exposures of a target, the trail is usually absent in other frames, and its impact on the final combined science image is minimal.<sup>[11]</sup> The Space Telescope Science Institute (STScI) has developed software to automatically identify and flag pixels affected by satellite trails.<sup>[12]</sup>

Q: My images appear distorted, especially near the edges. How can this be corrected?

A: Hubble's cameras have inherent geometric distortion, meaning the scale on the sky is not uniform across the detector.<sup>[10]</sup> This causes objects to appear slightly warped. The standard data processing pipeline, including software like AstroDrizzle, corrects for this geometric distortion.<sup>[10][13]</sup> This correction is crucial for accurate measurements of positions (astrometry) and shapes (morphology) of celestial objects.

Q: What are the "diffraction spikes" and "ghosts" I see around bright stars?

A: These are common optical artifacts in telescopes like Hubble.

- **Diffraction Spikes:** The cross-shaped patterns around bright stars are caused by light bending around the support structures of Hubble's secondary mirror.<sup>[14]</sup> These are an unavoidable feature of the telescope's design.<sup>[14][15]</sup>
- **Ghosts and Glints:** Faint, often donut-shaped or irregular blobs of light are reflections within the telescope's optics, especially from very bright stars in or near the field of view.<sup>[14]</sup> While they can be distracting, they are generally well-understood and can often be modeled or masked out during analysis.

Q: What is "drizzling" and why is it used for HST data?

A: "Drizzling" (or variable-pixel linear reconstruction) is an image processing technique originally developed for the Hubble Deep Field to combine dithered images.<sup>[9][10]</sup> HST's detectors can sometimes undersample the image, meaning the pixels are not small enough to capture the full detail the telescope's optics can provide.<sup>[10][16]</sup> Dithering, combined with the drizzle algorithm, allows for the reconstruction of a higher-resolution image from multiple, slightly offset lower-resolution images, effectively recovering some of the information lost to undersampling.<sup>[9][16]</sup>

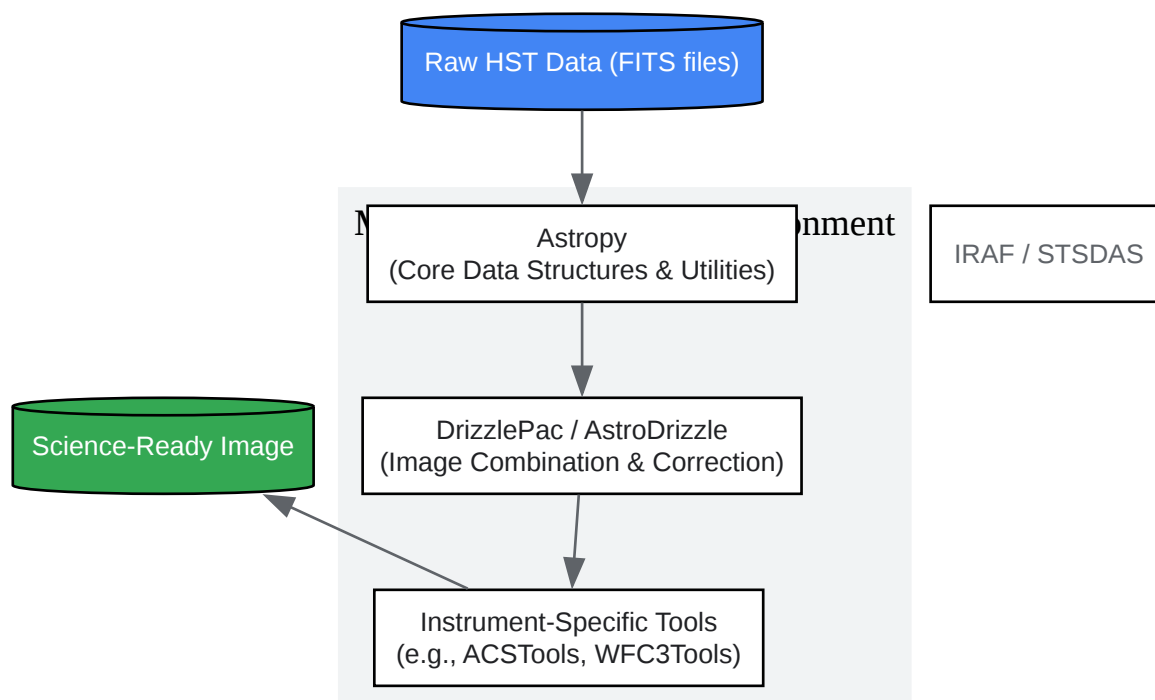
Q: Where can I find the software and documentation for processing HST data?

A: The Space Telescope Science Institute (STScI) provides a comprehensive suite of software and documentation.

- **Software:** Key Python packages include Astropy for general astronomical data analysis, and DrizzlePac (which includes AstroDrizzle) for combining HST images.<sup>[5][8]</sup> These are often used in place of the older IRAF/STSDAS software.<sup>[5]</sup>

- Documentation: The HST Data Handbooks and Instrument Handbooks are the primary resources for understanding the specifics of data from each instrument and the calibration process.[8] The STScI website also provides numerous tutorials and help desk resources.[8] [17]

HST Data Analysis Software Pathway:



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*Recommended software pathway for HST data analysis.*

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